

(2-Chlorophenyl)diphenylmethane: A Versatile Building Block for Advanced Organic Synthesis

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Compound of Interest

Compound Name: (2-Chlorophenyl)diphenylmethane

CAS No.: 56153-60-7

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Introduction: The Strategic Value of a Substituted Triarylmethane

(2-Chlorophenyl)diphenylmethane, a triarylmethane distinguished by a chlorine atom at the ortho position of one phenyl ring, is a pivotal building block in modern organic synthesis. Its unique structural and electronic properties make it a versatile precursor for a range of applications, from the creation of robust protecting groups to the synthesis of complex, biologically active molecules. The diphenylmethane framework is a common feature in many organic compounds, and the introduction of the 2-chloro substituent provides a handle for further chemical transformations, influencing the molecule's reactivity and potential as a pharmacophore.^[1] This guide provides an in-depth exploration of the synthesis and diverse applications of **(2-Chlorophenyl)diphenylmethane**, offering detailed protocols and mechanistic insights for researchers, medicinal chemists, and professionals in drug development.

Synthesis of the (2-Chlorophenyl)diphenylmethane Core

The construction of the **(2-Chlorophenyl)diphenylmethane** scaffold can be achieved through several established synthetic routes. Two of the most reliable and scalable methods are the Grignard reaction followed by reduction, and the direct Friedel-Crafts alkylation.

Method 1: Grignard Reaction and Subsequent Reduction

This two-step approach offers a high degree of control and generally provides good yields. The initial step involves the nucleophilic addition of a phenyl Grignard reagent to 2-chlorobenzophenone to form the tertiary alcohol, (2-chlorophenyl)diphenylmethanol.^{[2][3]} This intermediate is then reduced to the target **(2-Chlorophenyl)diphenylmethane**.

Protocol 1: Synthesis of (2-Chlorophenyl)diphenylmethanol via Grignard Reaction

Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount	Moles
Magnesium turnings	Mg	24.31	2.67 g	0.11
Anhydrous Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	100 mL	-
Bromobenzene	C ₆ H ₅ Br	157.01	15.7 g (10.5 mL)	0.1
2-Chlorobenzophenone	C ₁₃ H ₉ ClO	216.66	21.67 g	0.1
Saturated aq. NH ₄ Cl	-	-	50 mL	-
Anhydrous Na ₂ SO ₄	-	-	As needed	-

Procedure:

- Grignard Reagent Preparation:

- Flame-dry a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel.
- Add the magnesium turnings to the flask.
- Prepare a solution of bromobenzene in 50 mL of anhydrous diethyl ether and add it to the dropping funnel.
- Add a small portion of the bromobenzene solution (approx. 5 mL) to the magnesium turnings. If the reaction does not initiate (indicated by cloudiness and gentle boiling), a small crystal of iodine can be added as an initiator.^[4]
- Once the reaction starts, add the remaining bromobenzene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent. Cool the solution to room temperature.
- Reaction with 2-Chlorobenzophenone:
 - Dissolve 2-chlorobenzophenone in 50 mL of anhydrous diethyl ether in a separate flask and add this solution to the dropping funnel.
 - Slowly add the 2-chlorobenzophenone solution to the freshly prepared phenylmagnesium bromide solution with stirring. An exothermic reaction will occur. Maintain a gentle reflux by controlling the rate of addition and, if necessary, by cooling the flask in an ice bath.
 - After the addition is complete, stir the reaction mixture at room temperature for 1 hour.
- Work-up and Purification:
 - Carefully pour the reaction mixture into a beaker containing 100 g of crushed ice and 50 mL of saturated aqueous ammonium chloride solution.
 - Stir until the solids dissolve. Transfer the mixture to a separatory funnel.
 - Separate the organic layer, and extract the aqueous layer with diethyl ether (2 x 50 mL).

- Combine the organic layers, wash with brine (50 mL), and dry over anhydrous sodium sulfate.
- Filter and evaporate the solvent under reduced pressure to yield crude (2-chlorophenyl)diphenylmethanol, which can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate).

Protocol 2: Reduction of (2-Chlorophenyl)diphenylmethanol

The tertiary alcohol can be reduced to the corresponding methane derivative under acidic conditions with a suitable reducing agent. A common method involves the use of a trialkylsilane in the presence of a strong acid.

Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount (for 0.1 mol scale)	Moles
(2-Chlorophenyl)diphenylmethanol	C ₁₉ H ₁₅ ClO	294.78	29.5 g	0.1
Triethylsilane	(C ₂ H ₅) ₃ SiH	116.28	17.4 g (23.8 mL)	0.15
Trifluoroacetic Acid (TFA)	CF ₃ COOH	114.02	100 mL	-
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	200 mL	-
Saturated aq. NaHCO ₃	-	-	As needed	-
Anhydrous MgSO ₄	-	-	As needed	-

Procedure:

- Dissolve (2-chlorophenyl)diphenylmethanol in dichloromethane in a round-bottom flask.

- Cool the solution in an ice bath and add triethylsilane.
- Slowly add trifluoroacetic acid to the stirred solution. The reaction is typically exothermic.
- After the addition is complete, remove the ice bath and stir the reaction at room temperature for 1-2 hours. Monitor the reaction progress by TLC.
- Once the reaction is complete, carefully pour the mixture into a beaker containing crushed ice and slowly neutralize the excess acid by adding saturated aqueous sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel, separate the organic layer, and wash it with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude **(2-Chlorophenyl)diphenylmethane** can be purified by column chromatography on silica gel (eluting with hexanes/ethyl acetate) or by recrystallization.

Method 2: Friedel-Crafts Alkylation

This method provides a more direct route to the triarylmethane skeleton by reacting an aromatic substrate with a suitable electrophile in the presence of a Lewis or Brønsted acid catalyst.^{[1][5][6]} For the synthesis of **(2-Chlorophenyl)diphenylmethane**, benzene can be alkylated with 2-chlorobenzaldehyde in the presence of a strong acid like sulfuric acid.

Protocol 3: Synthesis of **(2-Chlorophenyl)diphenylmethane** via Friedel-Crafts Reaction

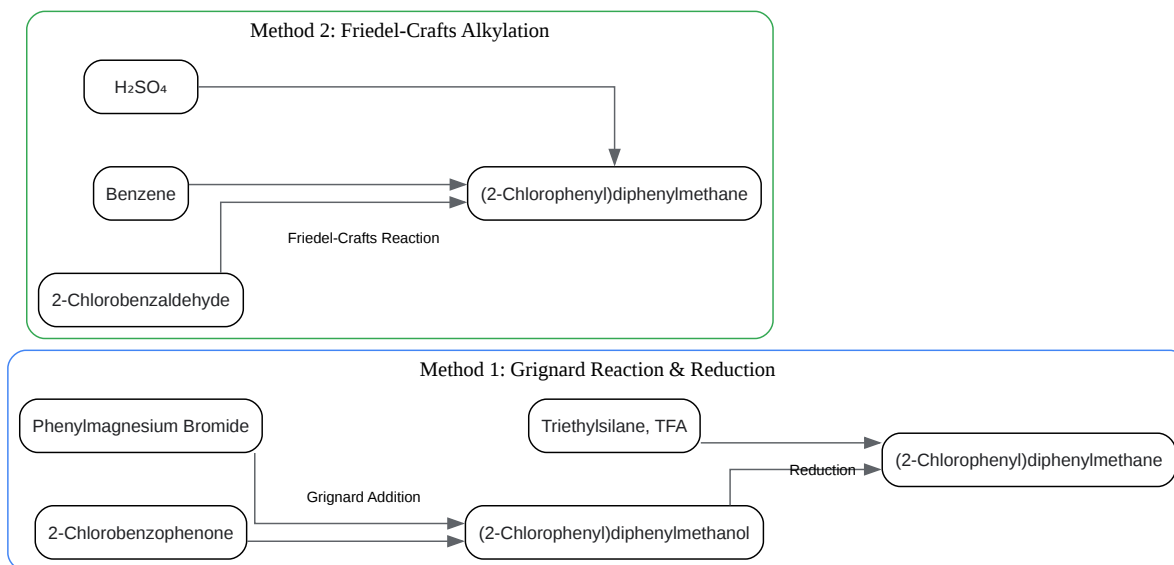
Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount	Moles
2-Chlorobenzaldehyde	C ₇ H ₅ ClO	140.57	14.1 g	0.1
Benzene (anhydrous)	C ₆ H ₆	78.11	156 g (178 mL)	2.0
Concentrated Sulfuric Acid	H ₂ SO ₄	98.08	98 g (53 mL)	1.0
Saturated aq. NaHCO ₃	-	-	As needed	-
Anhydrous Na ₂ SO ₄	-	-	As needed	-

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, combine the anhydrous benzene and concentrated sulfuric acid.
- Heat the mixture to a gentle reflux with vigorous stirring.
- Slowly add the 2-chlorobenzaldehyde to the reaction mixture.
- Continue to heat and stir the mixture for several hours until the reaction is complete (monitor by TLC).
- Cool the reaction mixture to room temperature and carefully pour it onto crushed ice.
- Separate the organic layer and wash it sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the excess benzene by distillation.

- The crude product can be purified by vacuum distillation or recrystallization.



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Caption: Synthetic routes to **(2-Chlorophenyl)diphenylmethane**.

Application as a Precursor to the 2-Chlorotrityl (2-CTC) Protecting Group

A primary application of **(2-Chlorophenyl)diphenylmethane** is its conversion to (2-chlorophenyl)diphenylchloromethane, commonly known as 2-chlorotrityl chloride (2-CTC-Cl). This reagent is the foundation for the 2-chlorotrityl protecting group, which is widely used for

the protection of alcohols, amines, and thiols, particularly in solid-phase peptide synthesis where it serves as a versatile, acid-labile linker.^{[7][8]}

The 2-chloro substituent on one of the phenyl rings enhances the acid lability of the trityl group, allowing for its removal under very mild acidic conditions that leave other acid-sensitive protecting groups, such as Boc and t-butyl ethers, intact.^{[7][8]}

Protocol 4: Preparation of 2-Chlorotrityl Chloride from (2-Chlorophenyl)diphenylmethanol

The conversion of the precursor alcohol to the chloride is typically achieved using a chlorinating agent like thionyl chloride.^[9]

Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount (for 0.1 mol scale)	Moles
(2-Chlorophenyl)diphenylmethanol	C ₁₉ H ₁₅ ClO	294.78	29.5 g	0.1
Thionyl Chloride	SOCl ₂	118.97	14.3 g (8.7 mL)	0.12
Toluene (anhydrous)	C ₇ H ₈	92.14	100 mL	-
N,N-Dimethylformamide (DMF)	(CH ₃) ₂ NCHO	73.09	catalytic (a few drops)	-

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve (2-chlorophenyl)diphenylmethanol in anhydrous toluene.
- Add a catalytic amount of DMF.

- Slowly add thionyl chloride to the solution at room temperature.
- Heat the reaction mixture to 60-65 °C and stir for 2 hours, or until the reaction is complete (monitor by TLC).[9]
- Cool the reaction mixture to room temperature.
- The resulting solution of (2-chlorophenyl)diphenylchloromethane in toluene can often be used directly in the next step without purification. Alternatively, the solvent can be removed under reduced pressure to yield the crude product, which should be handled with care due to its reactivity.

Protocol 5: Solution-Phase Protection of a Primary Alcohol with 2-Chlorotrityl Chloride

This protocol details the protection of a generic primary alcohol in solution.

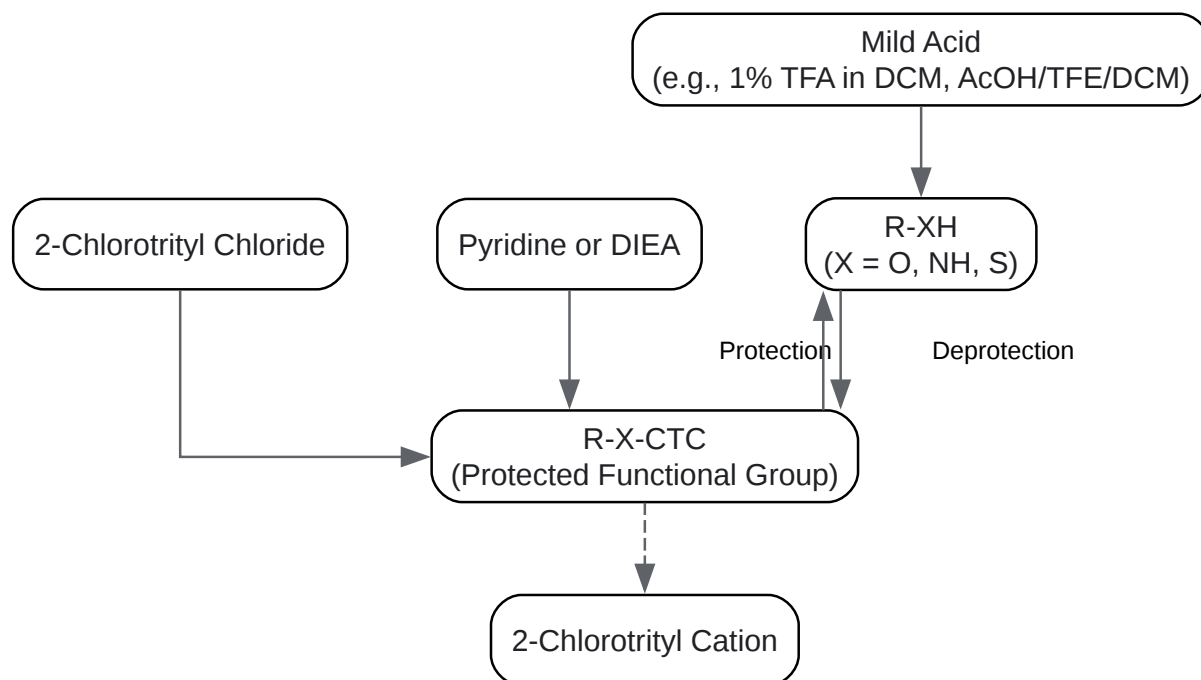
Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount (for 10 mmol scale)	Moles (mmol)
Primary Alcohol	R-CH ₂ OH	-	1.0 eq.	10
2-Chlorotrityl Chloride	C ₁₉ H ₁₄ Cl ₂	313.22	3.45 g	11
Pyridine (anhydrous)	C ₅ H ₅ N	79.10	1.74 g (1.8 mL)	22
Dichloromethane (DCM, anhydrous)	CH ₂ Cl ₂	84.93	50 mL	-

Procedure:

- Dissolve the primary alcohol in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).

- Add anhydrous pyridine to the solution.
- Add 2-chlorotrityl chloride in one portion.
- Stir the reaction mixture at room temperature for 12-24 hours. Monitor the progress of the reaction by TLC.
- Once the reaction is complete, quench the reaction by adding a few milliliters of methanol.
- Dilute the mixture with DCM and wash with water, 1M HCl, saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting 2-chlorotrityl ether by column chromatography on silica gel.



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Caption: Protection and deprotection cycle using the 2-chlorotrityl group.

Protocol 6: Cleavage of the 2-Chlorotrityl Protecting Group

The high acid sensitivity of the 2-CTC group allows for its removal under very mild conditions.

Materials:

Reagent/Solvent	Amount (for 1 mmol scale)
2-Chlorotrityl protected compound	1.0 eq.
Dichloromethane (DCM)	10 mL
Trifluoroacetic Acid (TFA)	0.1 mL (1% v/v)
Saturated aq. NaHCO ₃	As needed

Procedure:

- Dissolve the 2-chlorotrityl protected compound in DCM.
- Add the trifluoroacetic acid solution (1% in DCM) dropwise to the stirred solution at room temperature.
- Stir for 30-60 minutes, monitoring the deprotection by TLC.
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, wash with water and brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate to yield the deprotected compound, which can be further purified if necessary. For peptide cleavage from a solid support, a common cleavage cocktail is a mixture of acetic acid, trifluoroethanol, and dichloromethane.^{[7][8]}

(2-Chlorophenyl)diphenylmethane as a Synthetic Building Block

Beyond its role as a precursor to a protecting group, the chloro-substituted phenyl ring in **(2-Chlorophenyl)diphenylmethane** serves as a versatile handle for constructing more complex molecules through cross-coupling reactions. This allows for the introduction of a wide range of substituents at the ortho position, leading to novel triarylmethane derivatives with potential applications in materials science and medicinal chemistry.

Application in Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura reaction is a powerful method for forming carbon-carbon bonds. While the C-Cl bond on an aryl ring is generally less reactive than C-Br or C-I bonds, it can participate in cross-coupling reactions under optimized conditions, typically requiring a palladium catalyst with a specialized ligand.^{[10][11][12][13]}

Protocol 7: Suzuki-Miyaura Cross-Coupling of **(2-Chlorophenyl)diphenylmethane** (Representative Protocol)

Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount (for 1 mmol scale)	Moles (mmol)
(2-Chlorophenyl)diphenylmethane	C ₁₉ H ₁₅ Cl	278.78	279 mg	1.0
Arylboronic Acid	Ar-B(OH) ₂	-	1.5 eq.	1.5
Pd(OAc) ₂	C ₄ H ₆ O ₄ Pd	224.52	0.02 eq.	0.02
SPhos	C ₂₇ H ₃₁ O ₂ P	410.51	0.04 eq.	0.04
K ₃ PO ₄	K ₃ PO ₄	212.27	2.0 eq.	2.0
Toluene/Water (10:1)	-	-	5 mL	-

Procedure:

- To a reaction vial, add **(2-Chlorophenyl)diphenylmethane**, the arylboronic acid, Pd(OAc)₂, SPhos, and K₃PO₄.
- Evacuate and backfill the vial with an inert gas (e.g., argon).
- Add the degassed toluene/water solvent mixture.
- Seal the vial and heat the reaction mixture at 100-110 °C for 12-24 hours.
- Cool the reaction to room temperature, dilute with ethyl acetate, and filter through a pad of Celite.
- Wash the filtrate with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the product by column chromatography on silica gel.

Application in Buchwald-Hartwig Amination

The Buchwald-Hartwig amination allows for the formation of C-N bonds, providing access to arylamine derivatives. Similar to the Suzuki-Miyaura reaction, the coupling of aryl chlorides requires robust catalytic systems.^{[8][14][15][16][17]}

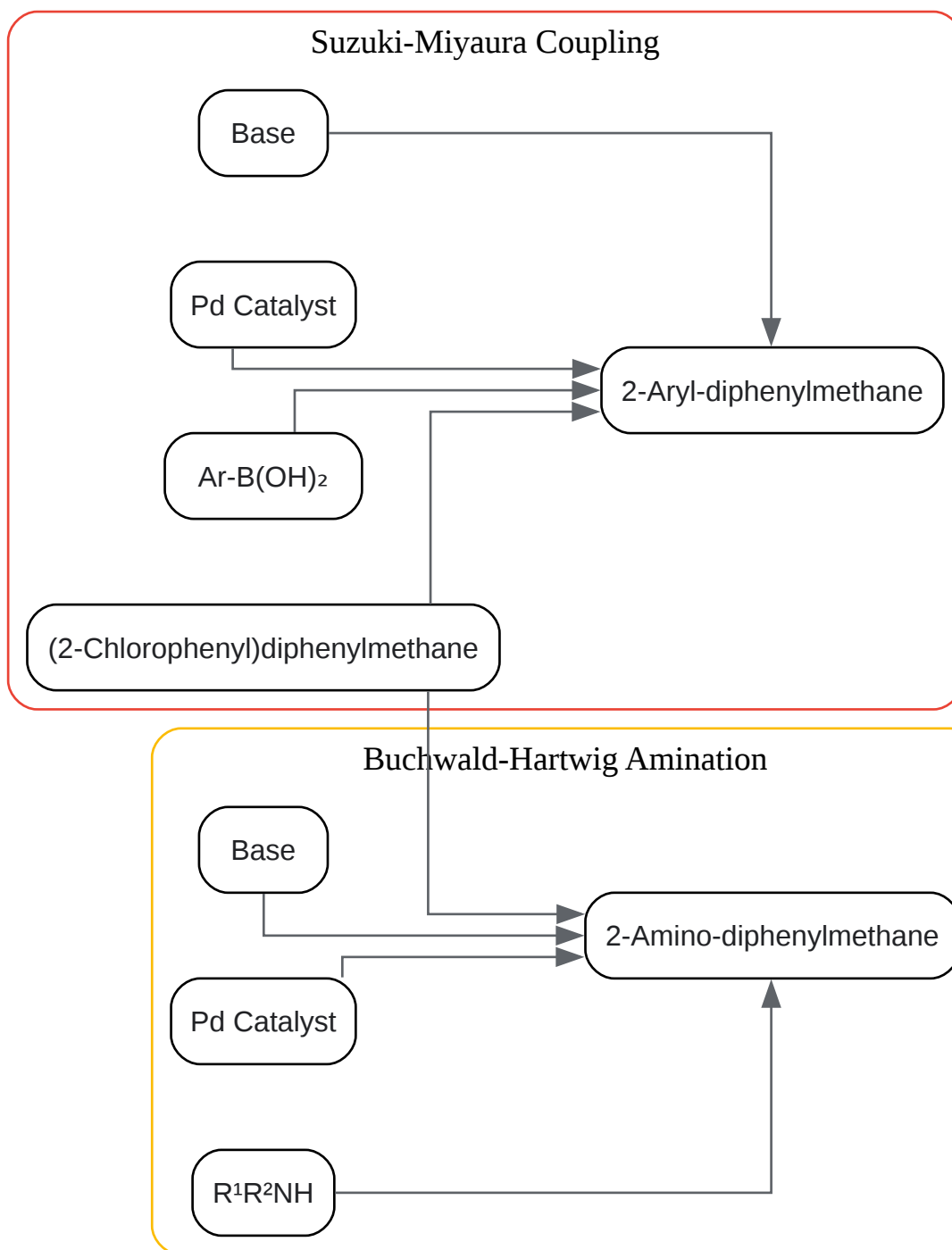
Protocol 8: Buchwald-Hartwig Amination of **(2-Chlorophenyl)diphenylmethane** (Representative Protocol)

Materials:

Reagent/Solvent	Formula	M.W. (g/mol)	Amount (for 1 mmol scale)	Moles (mmol)
(2-Chlorophenyl)diphenylmethane	C ₁₉ H ₁₅ Cl	278.78	279 mg	1.0
Amine	R ¹ R ² NH	-	1.2 eq.	1.2
Pd ₂ (dba) ₃	C ₅₁ H ₄₂ O ₃ Pd ₂	915.72	0.01 eq.	0.01
XPhos	C ₃₃ H ₄₃ P	474.67	0.04 eq.	0.04
NaOtBu	C ₄ H ₉ NaO	96.10	1.4 eq.	1.4
Toluene (anhydrous)	C ₇ H ₈	92.14	5 mL	-

Procedure:

- In a glovebox, charge a reaction vial with Pd₂(dba)₃, XPhos, and NaOtBu.
- Add **(2-Chlorophenyl)diphenylmethane** and the amine.
- Add anhydrous toluene, seal the vial, and remove it from the glovebox.
- Heat the reaction mixture at 100 °C for 12-24 hours.
- Cool to room temperature, dilute with ethyl acetate, and filter through Celite.
- Wash the filtrate with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the product by column chromatography.



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Sources

- [1. thieme-connect.com](https://thieme-connect.com) [thieme-connect.com]
- [2. Chemistry 211 Experiment 2](https://home.miracosta.edu) [home.miracosta.edu]
- [3. guidechem.com](https://guidechem.com) [guidechem.com]
- [4. bohr.winthrop.edu](https://bohr.winthrop.edu) [bohr.winthrop.edu]
- [5. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
- [6. CN103508838A - Preparation method of diphenylmethane compounds - Google Patents](https://patents.google.com) [patents.google.com]
- [7. ks3-cn-beijing.ksyun.com](https://ks3-cn-beijing.ksyun.com) [ks3-cn-beijing.ksyun.com]
- [8. TCI Practical Example: Buchwald-Hartwig Amination of Aryl Chlorides using a Palladium Catalyst and XPhos Ligand | Tokyo Chemical Industry UK Ltd.](https://tcichemicals.com) [tcichemicals.com]
- [9. CN111423380A - Preparation method of clotrimazole - Google Patents](https://patents.google.com) [patents.google.com]
- [10. Synthesis of new functionalized triarylmethanes via Suzuki cross-coupling and Heck-type vinylation reactions](https://comptes-rendus.academie-sciences.fr) [comptes-rendus.academie-sciences.fr]
- [11. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [12. Pd-Catalysed Suzuki–Miyaura cross-coupling of aryl chlorides at low catalyst loadings in water for the synthesis of industrially important fungicides - Green Chemistry \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
- [13. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [14. researchgate.net](https://researchgate.net) [researchgate.net]
- [15. Buchwald–Hartwig amination - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [16. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [17. TCI Practical Example: Buchwald-Hartwig Amination of Aryl Chlorides using a Palladium Catalyst and XPhos Ligand | Tokyo Chemical Industry \(India\) Pvt. Ltd.](https://tcichemicals.com) [tcichemicals.com]
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